

An In-depth Technical Guide to the Solubility of Direct Red 13

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Compound of Interest

Compound Name: Direct Red 13

CAS No.: 1937-35-5

Cat. No.: B156214

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This guide provides a comprehensive technical overview of the solubility characteristics of **Direct Red 13** (C.I. 22155), a double azo dye. Intended for researchers, scientists, and professionals in drug development and material science, this document synthesizes available data with established scientific principles to offer field-proven insights into the dissolution behavior of this compound. We will explore its solubility in various solvents, the key factors influencing this behavior, and a detailed protocol for its quantitative determination.

Introduction to Direct Red 13: A Profile

Direct Red 13, also known by names such as Direct Bordeaux B GB and Direct Jujube Red GB, is an anionic direct dye primarily used for coloring cellulosic fibers like cotton, paper, and viscose.^{[1][2][3]} Its molecular structure, characterized by two azo groups and multiple sulfonate groups, dictates its dyeing properties and, crucially, its solubility. The sodium sulfonate groups are key to its water solubility, allowing it to be applied from aqueous solutions.^{[3][4]} Typically appearing as a brown powder, its dissolution in various media is fundamental to its application and removal.^{[1][3]}

Qualitative and Quantitative Solubility Profile

The solubility of **Direct Red 13** is highly dependent on the nature of the solvent. While precise quantitative data is not extensively published, a clear qualitative profile has been established through various technical data sheets.

Aqueous and Organic Solvents

Direct Red 13 exhibits good solubility in water, forming a characteristic wine-red solution.^{[1][2]} This is the primary medium for its application in dyeing processes. Its solubility in polar organic solvents is more varied. It is soluble in ethanol, producing a magenta or red solution, and also in cellosolve (2-ethoxyethanol).^{[1][2]} However, it is generally reported as insoluble in most other common organic solvents.^{[1][2]}

Table 1: Solubility Characteristics of **Direct Red 13**

Solvent	Chemical Formula	Solvent Type	Solubility	Appearance of Solution
Water	H ₂ O	Polar Protic	Good	Wine-Red ^{[1][2]}
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	Magenta/Red ^{[1][2]}
Cellosolve (2-Ethoxyethanol)	C ₄ H ₁₀ O ₂	Polar Aprotic	Soluble	Not specified
Other Organic Solvents (e.g., Benzene, Acetone)	Various	Nonpolar/Polar Aprotic	Insoluble	Insoluble ^{[1][2]}

Behavior in Strong Acids and Bases

The chemical stability and solubility of **Direct Red 13** are significantly affected by extreme pH conditions, often leading to color changes and precipitation.

- Concentrated Sulfuric Acid: The dye dissolves to produce a blue solution. Upon dilution, a purple-red precipitate is formed.^{[1][2]}
- Concentrated Nitric Acid: A brownish-yellow or "palm yellow" coloration is observed.^{[1][2]}
- Aqueous Solution with Strong HCl: The addition of concentrated hydrochloric acid to an aqueous solution of **Direct Red 13** results in the formation of a purple precipitate.^{[1][2]}

- Aqueous Solution with Strong NaOH: Concentrated sodium hydroxide solution causes an orange-brown precipitate to form.[1][2]

These observations are critical for applications where the dye may be exposed to harsh chemical environments and for the development of effective cleaning or stripping protocols.

Factors Influencing Solubility: A Deeper Dive

The solubility of direct dyes like **Direct Red 13** is not a static property but is influenced by several environmental factors. Understanding these is crucial for optimizing its use and for developing predictive models of its behavior.

Temperature

For most direct dyes, solubility in water increases with a rise in temperature.[5] This is a key principle in dyeing processes, where elevated temperatures (e.g., 80-100 °C) are used to achieve maximum dye affinity and level dyeing.[2][3] The increased kinetic energy helps to overcome intermolecular forces in the solid dye, allowing more of it to dissolve in the aqueous medium.

pH

The pH of the solution can influence the solubility of anionic dyes. While the sulfonate groups on **Direct Red 13** remain ionized over a wide pH range, extreme pH values can alter the overall charge of the molecule and its interactions with the solvent. Studies on direct dyes suggest that dyeing is often optimized in slightly alkaline conditions (around pH 8), which influences dye uptake by fibers.[6] While this is not a direct measure of solubility, it points to the importance of pH in the overall system. In highly acidic conditions, protonation of the amino groups can occur, potentially leading to precipitation, as seen with the addition of strong HCl.[1][2]

Electrolytes

The presence of electrolytes, such as sodium chloride (NaCl) or sodium sulfate (Na₂SO₄), has a significant impact on the solubility of direct dyes in aqueous solutions. The addition of these salts typically decreases the solubility of the dye.[5] This phenomenon, often referred to as "salting out," occurs because the salt ions compete with the dye molecules for hydration,

leading to dye aggregation and reduced solubility. This principle is paradoxically exploited in the dyeing process to increase the dye's affinity for the textile fibers over the aqueous phase, thereby promoting more efficient dyeing.^{[5][7]}

Experimental Protocol: Quantitative Determination of Solubility

To obtain precise solubility data, a systematic experimental approach is required. The following protocol outlines a robust method for determining the solubility of **Direct Red 13** in a given solvent using UV-Visible spectrophotometry. This method is based on the principle that the absorbance of a solution is directly proportional to the concentration of the absorbing species (Beer-Lambert Law).

Materials and Equipment

- **Direct Red 13** (analytical grade)
- Solvents of interest (e.g., deionized water, absolute ethanol)
- Volumetric flasks and pipettes
- Analytical balance
- Thermostatic shaker or water bath
- Centrifuge
- UV-Visible spectrophotometer
- Cuvettes (1 cm path length)
- Syringe filters (0.45 μm)

Step-by-Step Methodology

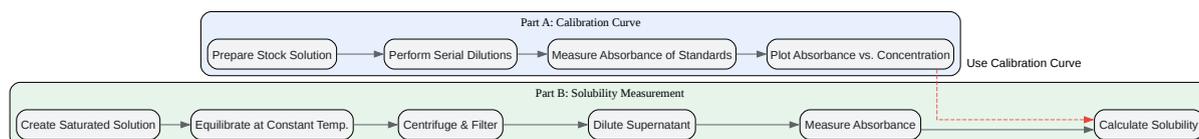
Part A: Preparation of a Standard Calibration Curve

- **Stock Solution Preparation:** Accurately weigh a small amount of **Direct Red 13** (e.g., 10 mg) and dissolve it in a known volume of the solvent (e.g., 100 mL) to prepare a stock solution of known concentration.
- **Serial Dilutions:** Prepare a series of standard solutions of decreasing concentration by serially diluting the stock solution.
- **Spectrophotometric Analysis:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Direct Red 13** in the chosen solvent.
- **Calibration Curve:** Plot a graph of absorbance versus concentration. The resulting linear plot is the calibration curve.

Part B: Solubility Determination (Saturation Method)

- **Equilibration:** Add an excess amount of **Direct Red 13** to a known volume of the solvent in a sealed container.
- **Saturation:** Place the container in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** Centrifuge the saturated solution to pellet the undissolved solid.
- **Sample Preparation:** Carefully withdraw a known volume of the supernatant, ensuring no solid particles are disturbed. Filter the supernatant through a 0.45 μm syringe filter.
- **Dilution:** Accurately dilute the clear, saturated solution with the solvent to bring its absorbance within the linear range of the calibration curve.
- **Absorbance Measurement:** Measure the absorbance of the diluted sample at λ_{max} .
- **Concentration Calculation:** Use the equation of the calibration curve to determine the concentration of the diluted sample.
- **Solubility Calculation:** Account for the dilution factor to calculate the concentration of the original saturated solution. This value represents the solubility of **Direct Red 13** in that

solvent at the specified temperature.



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Figure 1: Experimental workflow for the quantitative determination of dye solubility.

Conclusion

The solubility of **Direct Red 13** is a multifaceted property governed by the interplay of solvent polarity, temperature, pH, and electrolyte concentration. While it is readily soluble in water and some polar organic solvents like ethanol and cellosolve, its solubility is limited in other organic media and can be significantly reduced by the addition of salts. For researchers and professionals requiring precise solubility data, the experimental protocol detailed in this guide provides a reliable framework for quantitative determination. A thorough understanding of these solubility characteristics is paramount for the effective and controlled application of **Direct Red 13** in its various industrial and scientific uses.

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